

Application Notes and Protocols for Dimethyl Pimelate-d4 as an Internal Standard

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Compound of Interest

Compound Name: Dimethyl pimelate-d4

Cat. No.: B15553936

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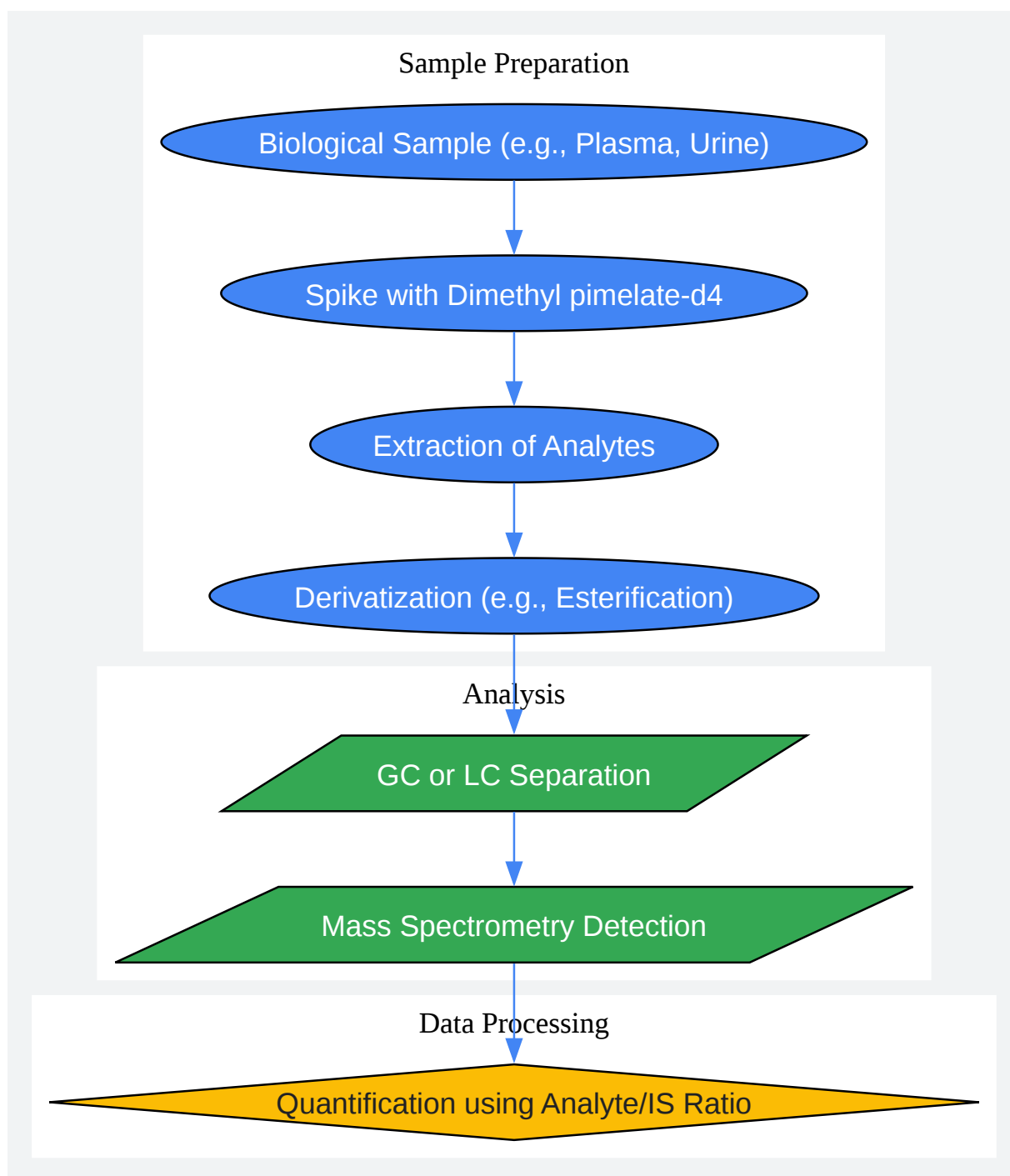
Introduction

Dimethyl pimelate-d4 is the deuterium-labeled form of Dimethyl pimelate. Stable isotope-labeled compounds are ideal internal standards for quantitative analysis using mass spectrometry.[1] Their near-identical chemical and physical properties to the analyte ensure they behave similarly during sample preparation, chromatography, and ionization, thus effectively correcting for matrix effects and variations in the analytical process.[2] **Dimethyl pimelate-d4** is particularly suited as an internal standard for the quantification of pimelic acid and other related dicarboxylic acids in various biological and environmental matrices.

This document provides detailed application notes and protocols for the use of **Dimethyl pimelate-d4** as an internal standard in quantitative analytical methods, primarily focusing on Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Principle of Isotope Dilution Mass Spectrometry

Isotope dilution mass spectrometry is a powerful technique for accurate quantification. A known amount of the isotopically labeled internal standard (**Dimethyl pimelate-d4**) is added to the sample at the beginning of the sample preparation process. The ratio of the signal from the endogenous analyte (e.g., pimelic acid) to the signal from the internal standard is then measured by the mass spectrometer. This ratio is used to calculate the concentration of the analyte in the original sample, based on a calibration curve prepared with known concentrations of the analyte and a constant concentration of the internal standard.



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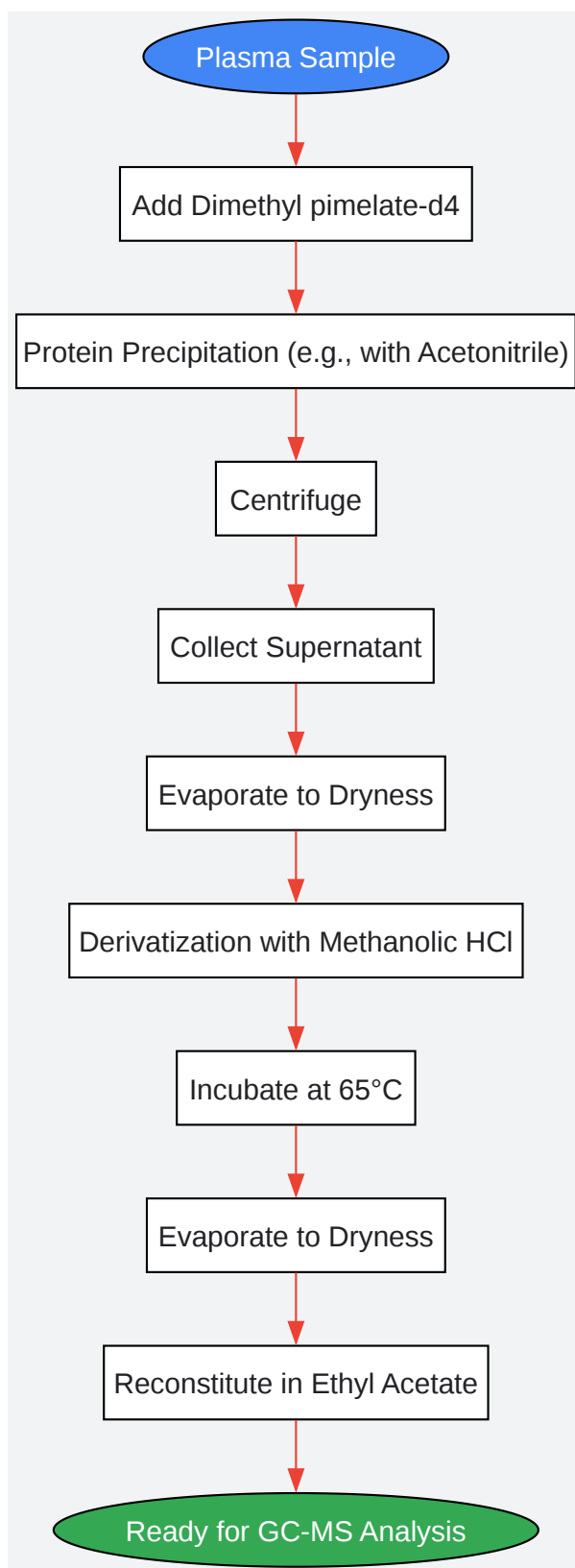
Caption: General workflow for quantitative analysis using an internal standard.

Application: Quantification of Pimelic Acid in Human Plasma

This section outlines a typical application for the quantification of pimelic acid in human plasma using **Dimethyl pimelate-d4** as an internal standard, employing a GC-MS method following derivatization.

Sample Preparation and Derivatization

Dicarboxylic acids are often derivatized to increase their volatility and improve their chromatographic properties for GC-MS analysis.^[3] A common method is esterification to form methyl or butyl esters.



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Caption: Sample preparation and derivatization workflow for GC-MS analysis.

Experimental Protocol: GC-MS Analysis

Materials:

- **Dimethyl pimelate-d4**
- Pimelic acid (for calibration standards)
- Methanol (anhydrous)
- Acetyl chloride or concentrated HCl
- Ethyl acetate (GC grade)
- Human plasma (blank)
- Standard laboratory equipment (vortex mixer, centrifuge, nitrogen evaporator)

Protocol:

- Preparation of Internal Standard Stock Solution: Prepare a 1 mg/mL stock solution of **Dimethyl pimelate-d4** in methanol.
- Preparation of Calibration Standards: Prepare a series of pimelic acid standard solutions in blank plasma, with concentrations ranging from 0.1 to 50 µg/mL.
- Sample Preparation:
 - To 100 µL of plasma sample, standard, or blank, add 10 µL of a 10 µg/mL working solution of **Dimethyl pimelate-d4** in methanol.
 - Add 300 µL of ice-cold acetonitrile to precipitate proteins.
 - Vortex for 1 minute and centrifuge at 10,000 x g for 10 minutes.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C.
- Derivatization:

- To the dried residue, add 100 μ L of 3 M methanolic HCl (prepared by slowly adding acetyl chloride to anhydrous methanol).
- Seal the tube and incubate at 65°C for 30 minutes.
- Evaporate the solvent to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of ethyl acetate for GC-MS analysis.

GC-MS Conditions

Parameter	Setting
Gas Chromatograph	Agilent 7890B or equivalent
Column	HP-5ms (30 m x 0.25 mm, 0.25 μ m) or equivalent
Injection Volume	1 μ L
Inlet Temperature	250°C
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Oven Program	Start at 80°C, hold for 1 min, ramp to 280°C at 15°C/min, hold for 5 min
Mass Spectrometer	Agilent 5977A or equivalent
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)
Monitored Ions	Dimethyl pimelate: m/z 155, 124 (quantifier), 97Dimethyl pimelate-d4: m/z 159, 128 (quantifier), 101

Data Analysis and Expected Performance

A calibration curve is constructed by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards. The concentration of pimelic acid in the samples is then determined from this curve.

Validation Parameter	Expected Performance
Linearity (r^2)	> 0.995
Limit of Quantification (LOQ)	0.1 µg/mL
Accuracy (% Recovery)	85-115%
Precision (% RSD)	< 15%

Application: Quantification of Pimelic Acid by LC-MS/MS

For a higher throughput and potentially less sample preparation, an LC-MS/MS method can be employed. Derivatization may still be beneficial to improve chromatographic retention and ionization efficiency.

Experimental Protocol: LC-MS/MS Analysis

Materials:

- **Dimethyl pimelate-d4**
- Pimelic acid
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid
- Water (LC-MS grade)
- Human plasma (blank)

Protocol:

- Preparation of Internal Standard and Calibration Standards: As described in the GC-MS protocol.

- Sample Preparation:
 - To 50 µL of plasma sample, standard, or blank, add 10 µL of a 10 µg/mL working solution of **Dimethyl pimelate-d4** in methanol.
 - Add 150 µL of acetonitrile to precipitate proteins.
 - Vortex for 1 minute and centrifuge at 12,000 x g for 10 minutes.
 - Transfer the supernatant to an autosampler vial for analysis. A dilution with the initial mobile phase may be necessary.

LC-MS/MS Conditions

Parameter	Setting
Liquid Chromatograph	Waters ACQUITY UPLC or equivalent
Column	C18 reversed-phase column (e.g., 100 x 2.1 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	5% B to 95% B over 5 minutes, hold for 1 min, return to initial conditions and re-equilibrate
Flow Rate	0.4 mL/min
Injection Volume	5 µL
Mass Spectrometer	Sciex QTRAP 6500 or equivalent
Ionization Mode	Electrospray Ionization (ESI), Positive
Acquisition Mode	Multiple Reaction Monitoring (MRM)
MRM Transitions	Dimethyl pimelate: Q1: 189.1 -> Q3: 157.1 (quantifier), 129.1 (qualifier) Dimethyl pimelate-d4: Q1: 193.1 -> Q3: 161.1 (quantifier), 133.1 (qualifier)

Data Analysis and Expected Performance

Data analysis is performed as with the GC-MS method. The performance characteristics are expected to be similar or better.

Validation Parameter	Expected Performance
Linearity (r^2)	> 0.998
Limit of Quantification (LOQ)	0.05 µg/mL
Accuracy (% Recovery)	90-110%
Precision (% RSD)	< 10%

Conclusion

Dimethyl pimelate-d4 is a highly suitable internal standard for the accurate and precise quantification of pimelic acid and related dicarboxylic acids in complex matrices. The use of a stable isotope-labeled internal standard minimizes the impact of matrix effects and procedural errors, leading to reliable and reproducible results in both GC-MS and LC-MS/MS applications. The protocols provided herein offer a robust starting point for method development and validation in various research and clinical settings.

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References

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